

An In-depth Technical Guide on the Safe Handling of 2-Iododecane

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Compound of Interest

Compound Name: **2-Iododecane**

Cat. No.: **B13031112**

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Disclaimer: Specific safety and toxicological data for **2-Iododecane** are not readily available in published literature and safety data sheets. This guide has been compiled using comprehensive data from the safety data sheet (SDS) of its structural isomer, 1-Iododecane. It is presumed that **2-Iododecane** will exhibit similar physical, chemical, and toxicological properties. This information should be used as a guide for risk assessment and the implementation of safety procedures.

This technical guide is intended for researchers, scientists, and drug development professionals, providing detailed information on the safe handling, storage, and disposal of **2-Iododecane**, based on the properties of 1-Iododecane.

Core Quantitative Data

The following tables summarize the key quantitative data for 1-Iododecane, which should be considered indicative for **2-Iododecane**.

Physical and Chemical Properties of 1-Iododecane

Property	Value	Source
Molecular Formula	C10H21I	[1] [2]
Molecular Weight	268.18 g/mol	
Appearance	Colorless or yellow liquid	[1]
Boiling Point	132 °C at 15 mmHg	[3]
Melting Point	Not available in provided search results	
Density	1.257 g/mL at 25 °C	[3]
Vapor Pressure	0.01 mmHg at 20 °C	[1]
Vapor Density	>5 (vs air)	
Refractive Index	n _{20/D} 1.485	[3]
Solubility	Immiscible with water	[3]

Toxicological and Hazard Data of 1-Iododecane

Hazard Classification	Category	Hazard Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1] [4] [5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1] [4] [5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1] [4] [5]
Hazardous to the Aquatic Environment (Long-term)	Category 4	H413: May cause long lasting harmful effects to aquatic life	[5]

Experimental Protocols

Detailed experimental protocols for the determination of all physical and toxicological properties are not explicitly stated in the safety data sheets. However, standardized methods are typically employed for such evaluations.

Determination of Physical Properties:

- Boiling Point: The boiling point is likely determined using a standard method such as distillation under reduced pressure, as indicated by the pressure at which the boiling point was measured (15 mmHg).
- Density: Density is typically measured using a pycnometer or a digital density meter at a specified temperature (25 °C).
- Vapor Pressure: Vapor pressure can be determined using a variety of methods, including the static or dynamic method, or through calculation based on boiling point data.
- Refractive Index: The refractive index is measured using a refractometer at a specific temperature (20 °C) and wavelength (the D-line of the sodium spectrum).

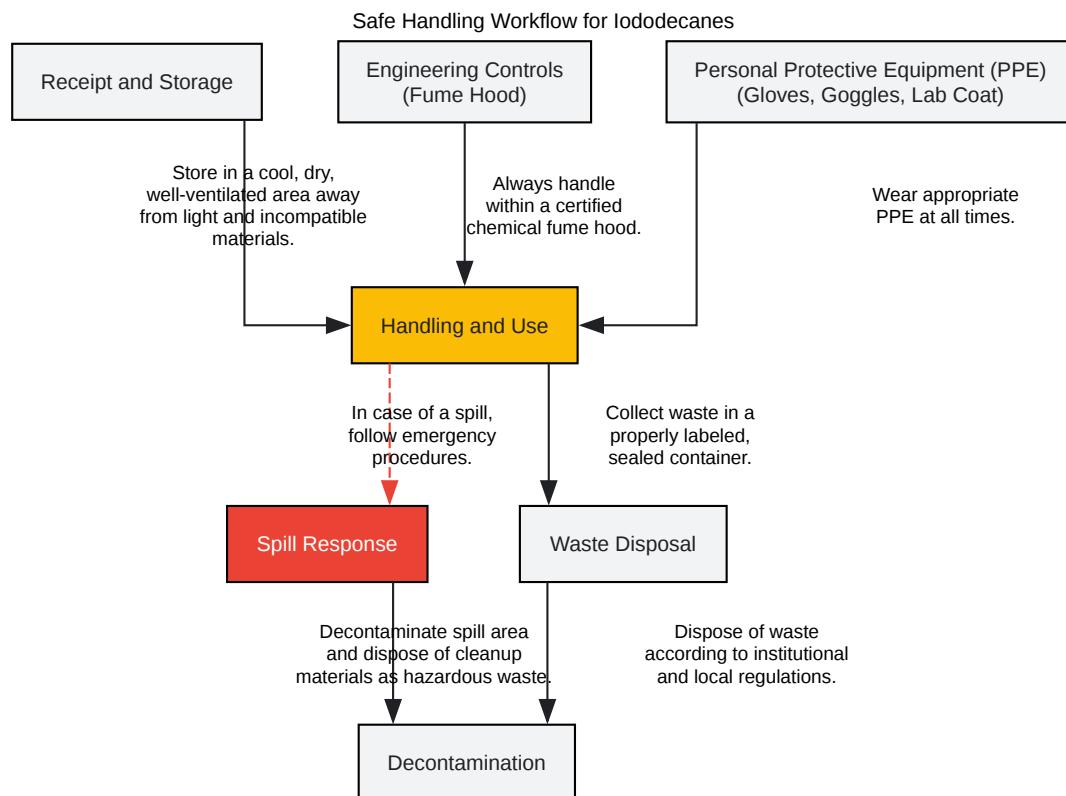
Toxicological Data Generation:

- Skin and Eye Irritation: These studies are typically conducted following OECD (Organisation for Economic Co-operation and Development) guidelines, such as OECD 404 (Acute Dermal Irritation/Corrosion) and OECD 405 (Acute Eye Irritation/Corrosion), often using in vitro or in vivo models.
- Specific Target Organ Toxicity: This is assessed based on evidence from animal studies or human exposure, in line with GHS (Globally Harmonized System of Classification and Labelling of Chemicals) criteria.

Mandatory Visualizations

Safe Handling Workflow for Iododecanes

The following diagram illustrates a logical workflow for the safe handling of iododecanes in a laboratory setting, from procurement to disposal.

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Caption: A logical workflow for the safe handling of iododecanes.

Safety and Handling Recommendations

Based on the data for 1-Iododecane, the following precautions should be taken when handling **2-Iododecane**:

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[4][5]
- Ensure that eyewash stations and safety showers are readily accessible.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[4][5]
Avoid prolonged or repeated skin contact.
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[4]
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Protect from light, as iodo-compounds can be light-sensitive.[4]
- Incompatible with strong oxidizing agents and strong bases.[4]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[4]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill and Disposal Procedures:

- Spills: In the event of a spill, wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Do not allow the material to enter drains or waterways.[5]

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References

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